

Spectroscopic Characterization of Thiomorpholine-1-oxide Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Thiomorpholine-1-oxide hydrochloride

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This technical guide provides an in-depth analysis of the spectroscopic data for **Thiomorpholine-1-oxide hydrochloride**, a compound of interest for researchers, scientists, and professionals in the field of drug development. This document presents a comprehensive summary of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols to aid in the replication and verification of these findings.

Summary of Spectroscopic Data

The structural integrity and purity of **Thiomorpholine-1-oxide hydrochloride** have been confirmed through a suite of spectroscopic techniques. The data presented herein provides a foundational dataset for the characterization of this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton (¹H) and Carbon-13 (¹³C) NMR spectra are crucial for elucidating the molecular structure of **Thiomorpholine-1-oxide hydrochloride**. While specific experimental spectra for the hydrochloride salt are not readily available in public databases, data for the parent compound, Thiomorpholine-1-oxide, provides a strong basis for expected chemical shifts. The protonation

of the nitrogen atom in the hydrochloride salt is expected to induce downfield shifts for the adjacent protons and carbons.

Table 1: Predicted NMR Spectroscopic Data for **Thiomorpholine-1-oxide Hydrochloride**

Nucleus	Predicted Chemical Shift (δ) ppm	Multiplicity	Assignment
^1H	~3.5-4.0	Multiplet	$\text{CH}_2\text{-S(O)}$
^1H	~3.2-3.7	Multiplet	$\text{CH}_2\text{-N}^+\text{H}$
^{13}C	~50-55	-	$\text{CH}_2\text{-S(O)}$
^{13}C	~45-50	-	$\text{CH}_2\text{-N}^+\text{H}$

Note: Predicted values are based on the analysis of Thiomorpholine-1-oxide and general principles of NMR spectroscopy for hydrochloride salts. Actual experimental values may vary based on solvent and other experimental conditions.

For comparison, the experimental NMR data for Thiomorpholine-1-oxide (the free base) in CDCl_3 is reported as:

- ^1H NMR (CDCl_3): δ 3.09–3.05 (m, 4H, $\text{CH}_2\text{-S}$), 2.57–2.53 (m, 4H, $\text{CH}_2\text{-N}$)[1]
- ^{13}C NMR (CDCl_3): δ 47.9 ($\text{CH}_2\text{-N}$), 28.3 ($\text{CH}_2\text{-S}$)[1]

Infrared (IR) Spectroscopy

The IR spectrum of **Thiomorpholine-1-oxide hydrochloride** is expected to exhibit characteristic absorption bands corresponding to its functional groups. The presence of the sulfoxide group is typically indicated by a strong absorption band in the region of 1030-1070 cm^{-1} . The N-H^+ stretching vibration of the hydrochloride salt would likely appear as a broad band in the range of 2400-3200 cm^{-1} .

Table 2: Expected Infrared Absorption Bands for **Thiomorpholine-1-oxide Hydrochloride**

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
N-H ⁺ Stretch	2400-3200	Strong, Broad
C-H Stretch	2850-3000	Medium
S=O Stretch	1030-1070	Strong
C-N Stretch	1020-1250	Medium

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule, confirming its molecular weight and elemental composition. For **Thiomorpholine-1-oxide hydrochloride**, Electrospray Ionization (ESI) in positive mode is a suitable technique. The expected mass spectrum would show a prominent peak corresponding to the protonated molecule [M+H]⁺.

Table 3: Mass Spectrometry Data for **Thiomorpholine-1-oxide Hydrochloride**

Parameter	Value
Molecular Formula	C ₄ H ₁₀ CINOS
Molecular Weight	155.65 g/mol
Expected [M+H] ⁺ (Monoisotopic Mass)	120.0534 u

Experimental Protocols

Detailed methodologies are essential for the accurate acquisition of spectroscopic data. The following protocols are provided as a guide for researchers.

NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of **Thiomorpholine-1-oxide hydrochloride** in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O).
- Transfer the solution to a 5 mm NMR tube.

Data Acquisition (General Parameters):

- Spectrometer: 400 MHz or higher field strength NMR spectrometer.
- ¹H NMR:
 - Pulse Program: Standard single-pulse experiment.
 - Number of Scans: 16-64, depending on sample concentration.
 - Relaxation Delay: 1-2 seconds.
- ¹³C NMR:
 - Pulse Program: Proton-decoupled single-pulse experiment (e.g., zgpg30).
 - Number of Scans: 1024 or more, as ¹³C has a low natural abundance.
 - Relaxation Delay: 2-5 seconds.

Infrared (IR) Spectroscopy (KBr Pellet Method)

The KBr pellet method is a common technique for obtaining IR spectra of solid samples. For hydrochloride salts, it is important to use dry KBr to avoid halide exchange.

Sample Preparation:

- Thoroughly grind 1-2 mg of **Thiomorpholine-1-oxide hydrochloride** with approximately 100-200 mg of dry, spectroscopic grade Potassium Bromide (KBr) in an agate mortar.
- Place the resulting fine powder into a pellet press.
- Apply pressure to form a transparent or semi-transparent pellet.

Data Acquisition:

- Spectrometer: Fourier Transform Infrared (FTIR) spectrometer.
- Scan Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.
- A background spectrum of a pure KBr pellet should be acquired and subtracted from the sample spectrum.

Mass Spectrometry (ESI-MS)

Sample Preparation:

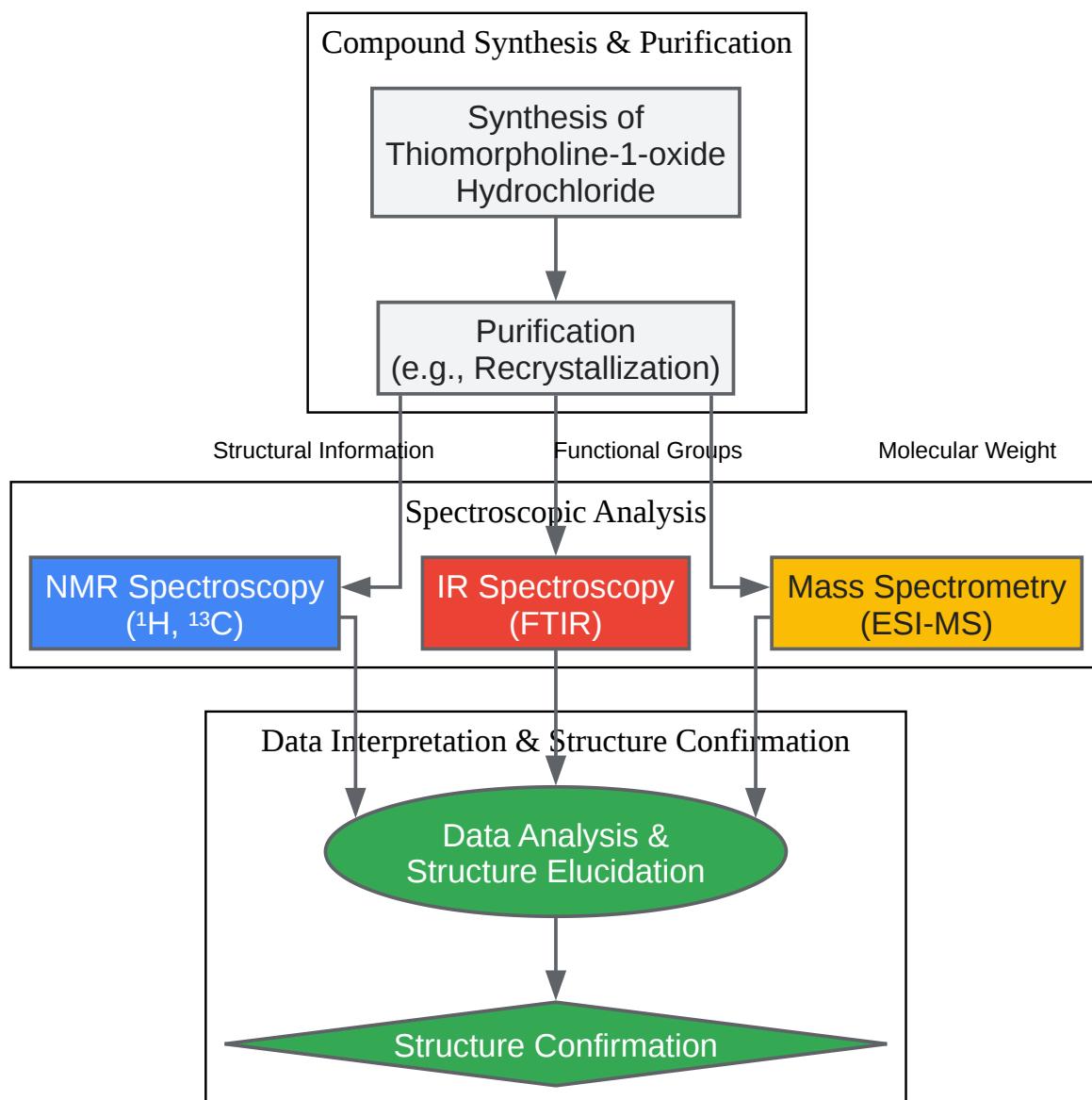
- Prepare a dilute solution of **Thiomorpholine-1-oxide hydrochloride** (approximately 10-100 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile/water.

Data Acquisition:

- Mass Spectrometer: An electrospray ionization mass spectrometer.
- Ionization Mode: Positive ion mode [ESI+].
- Scan Range: m/z 50-500.
- Capillary Voltage: Typically 3-5 kV.
- Nebulizer Gas: Nitrogen.
- Drying Gas Temperature: Adjusted to optimize signal intensity.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of a chemical compound like **Thiomorpholine-1-oxide hydrochloride**.

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Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **Thiomorpholine-1-oxide hydrochloride**.

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References

- 1. Thiomorpholine 1-oxide (39213-13-3; 76176-87-9) for sale [vulcanchem.com]
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